

1-(5-Bromo-2-methoxyphenyl)adamantane CAS number and identifiers.

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Compound of Interest

Compound Name: 1-(5-Bromo-2-methoxyphenyl)adamantane

Cat. No.: B139514

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An In-Depth Technical Guide to 1-(5-Bromo-2-methoxyphenyl)adamantane

This technical guide provides a comprehensive overview of **1-(5-Bromo-2-methoxyphenyl)adamantane**, a key intermediate in pharmaceutical synthesis. It is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Chemical Identifiers and Properties

1-(5-Bromo-2-methoxyphenyl)adamantane is a substituted aromatic compound featuring an adamantane cage. Its unique structure makes it a valuable building block in organic synthesis.

Identifiers

The compound is registered and indexed under several international chemical identifiers.

Identifier	Value
CAS Number	104224-63-7[1][2][3][4]
PubChem CID	3285024[5]
InChI	InChI=1S/C17H21BrO/c1-19-16-3-2-14(18)7-15(16)17-8-11-4-12(9-17)6-13(5-11)10-17/h2-3,7,11-13H,4-6,8-10H2,1H3[3][5]
InChIKey	QQAMHHZQONQBFZ-UHFFFAOYSA-N[3][5]
Canonical SMILES	<chem>COC1=C(C=C(C=C1)Br)C23CC4CC(C2)CC(C4)C3</chem> [3]
Synonyms	2-(Adamantan-1-yl)-4-bromoanisole, 2-(Adamantan-1-yl)-4-bromo-1-methoxybenzene, Adapalene Impurity J[1][3]

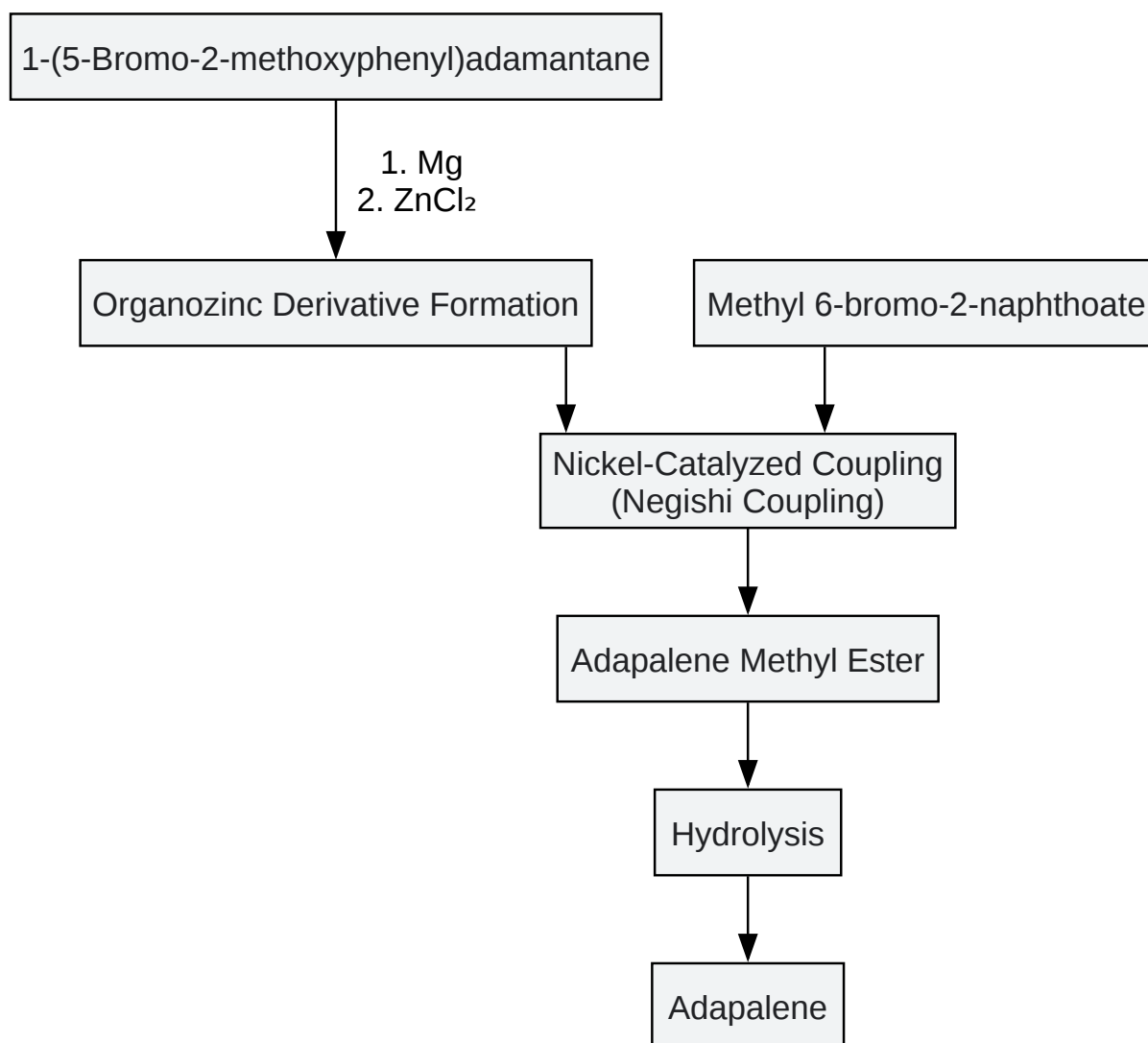
Physicochemical Properties

The physical and chemical properties of the compound are summarized below.

Property	Value
Molecular Formula	C ₁₇ H ₂₁ BrO[2][3]
Molecular Weight	321.25 g/mol [3][6]
Appearance	White solid or white to light yellow crystalline powder[3][7]
Melting Point	139-141 °C[3][7]
Boiling Point	402.5 ± 38.0 °C (Predicted)[3][7]
Density	1.346 ± 0.06 g/cm ³ (Predicted)[3][6]
Solubility	Slightly soluble in Chloroform and Ethyl Acetate[3]

Role in Pharmaceutical Synthesis

1-(5-Bromo-2-methoxyphenyl)adamantane is primarily recognized for its role as a critical intermediate in the synthesis of Adapalene.[3][8] Adapalene is a third-generation topical retinoid used in the treatment of acne. The adamantane moiety provides lipophilicity, which is crucial for the pharmacological profile of the final active pharmaceutical ingredient. The compound is also classified as an impurity of Adapalene.[3][7]



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Figure 1. Logical workflow illustrating the role of **1-(5-Bromo-2-methoxyphenyl)adamantane** as a key intermediate in the patented synthesis pathway of Adapalene.[8]

Experimental Protocols

Detailed experimental procedures are essential for the replication of synthetic processes. The following section outlines a common laboratory-scale synthesis of **1-(5-Bromo-2-methoxyphenyl)adamantane**.

Synthesis via Williamson Ether Synthesis

This protocol details the methylation of 2-(1-adamantyl)-4-bromophenol to yield the target compound.^{[3][9]}

Materials:

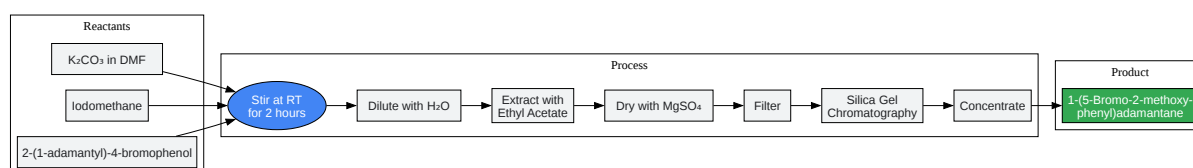
- 2-(1-adamantyl)-4-bromophenol (0.5 g; 1.62 mmol)
- Anhydrous N,N-dimethylformamide (DMF) (5 ml)
- Anhydrous potassium carbonate (K_2CO_3) (0.335 g; 2.42 mmol)
- Iodomethane (CH_3I) (1 ml)
- Distilled water
- Ethyl acetate
- Anhydrous magnesium sulfate ($MgSO_4$)
- Silica gel

Procedure:

- A stirred mixture of 2-(1-adamantyl)-4-bromophenol and anhydrous potassium carbonate is prepared in anhydrous N,N-dimethylformamide.
- Iodomethane is added to the reaction mixture.
- The mixture is stirred at room temperature for 2 hours.
- Upon reaction completion, the mixture is diluted with 100 ml of distilled water.

- The aqueous layer is extracted with 100 ml of ethyl acetate.
- The organic layers are combined and dried with anhydrous magnesium sulfate.
- The desiccant is removed by filtration.
- The filtrate is passed through a silica gel column for impurity removal.
- The final filtrate is concentrated under reduced pressure to yield the product.

Expected Yield: 0.49 g (94%) of **1-(5-bromo-2-methoxyphenyl)adamantane** as a light yellow-green solid.^{[3][9]}



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Figure 2. Experimental workflow for the synthesis of **1-(5-Bromo-2-methoxyphenyl)adamantane** via Williamson ether synthesis.^{[3][9]}

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, this compound is associated with the following hazard statements:

- H302: Harmful if swallowed^[3]

- H315: Causes skin irritation[3]
- H319: Causes serious eye irritation[3]
- H335: May cause respiratory irritation[3]

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated fume hood. Store in a dry, well-sealed container at room temperature.[3]

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